

Performance of Disperse Red 60 in Polyester Blends: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Red 60

Cat. No.: B3428950

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the performance of C.I. **Disperse Red 60** in various polyester blends, including 100% polyester, polyester/cotton, polyester/spandex, and polyester/nylon. The performance is benchmarked against a common alternative, C.I. Disperse Red 73, to offer a clear perspective on its suitability for different applications. The information presented is supported by experimental data and standardized testing protocols.

Comparative Performance Data

The following tables summarize the key performance indicators of **Disperse Red 60** and Disperse Red 73 on different polyester blend fabrics. The data is based on standardized ISO testing methods to ensure comparability.

Table 1: Fastness Properties on 100% Polyester

Property	Test Method	Disperse Red 60	Disperse Red 73
Light Fastness	ISO 105-B02	6	6
Washing Fastness (Color Change)	ISO 105-C06	4-5	4-5
Washing Fastness (Staining)	ISO 105-C06	4-5	4-5
Sublimation Fastness	ISO 105-P01 (180°C, 30s)	4	4

Source: Data compiled from various supplier technical datasheets.

Table 2: Wash Fastness of **Disperse Red 60** on Polyester/Spandex Blends at Different Dyeing Temperatures

Dyeing Temp.	Color Change	Stainin g - Polyester	Stainin g - Spandex	Stainin g - Wool	Stainin g - Acrylic	Stainin g - Polyamide (Nylon)	Stainin g - Cotton	Stainin g - Acetate
90°C	5	4-5	2	3-4	3	2-3	3-4	3-4
100°C	4-5	4	3	3-4	3	3	3-4	3-4
110°C	4-5	4	3	3-4	3-4	3	4	3-4
120°C	4	4	3-4	4	3-4	3-4	4	4
130°C	4	4	4	4	4	4	4-5	4

Source: Adapted from a study on low-temperature dyeing of chemically modified PET/Spandex blends.[\[1\]](#)

Table 3: Expected Performance on Other Polyester Blends (Qualitative)

Blend	Property	Disperse Red 60	General Considerations
Polyester/Cotton	Wash Fastness	Good to Excellent	Staining on the cotton portion can be a concern and often requires a separate reactive dyeing step for the cotton to achieve optimal fastness.[2]
Light Fastness	Excellent	The polyester component generally exhibits high light fastness.	
Polyester/Nylon	Wash Fastness	Moderate	Disperse dyes can stain nylon, and the wet fastness on the nylon component is often not ideal. A two-bath dyeing process is common.[3]
Light Fastness	Good	Light fastness on the nylon portion may be lower than on the polyester.[3]	

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below, based on internationally recognized standards.

Light Fastness Test (ISO 105-B02)

This method determines the resistance of the color of textiles to the action of an artificial light source representative of natural daylight (D65).

- **Apparatus:** A xenon arc lamp apparatus with a stable light source and filter system to simulate the spectral distribution of daylight.
- **Specimen Preparation:** A specimen of the dyed textile is mounted on a card.
- **Procedure:** The specimen, along with a set of blue wool references (ISO 105-B01), is exposed to the xenon arc lamp under controlled conditions of temperature and humidity.
- **Evaluation:** The change in color of the test specimen is assessed by comparing it with the fading of the blue wool references. The light fastness is rated on a scale of 1 (very low) to 8 (very high).

Wash Fastness Test (ISO 105-C06)

This test evaluates the resistance of the color of textiles to domestic and commercial laundering procedures.

- **Apparatus:** A suitable wash fastness tester (e.g., Launder-Ometer) with stainless steel containers and balls.
- **Specimen Preparation:** A specimen of the dyed fabric is sewn together with a multi-fiber adjacent fabric (containing wool, acrylic, polyester, nylon, cotton, and acetate).
- **Procedure:** The composite specimen is placed in a container with a specified detergent solution and stainless steel balls. The container is then agitated in the wash fastness tester at a specified temperature and for a set duration (e.g., 40°C for 30 minutes for test A2S).
- **Evaluation:** After washing, rinsing, and drying, the change in color of the specimen and the staining of each fiber in the multi-fiber strip are assessed using grey scales (rated from 1 for high change/staining to 5 for no change/staining).

Sublimation Fastness Test (ISO 105-P01)

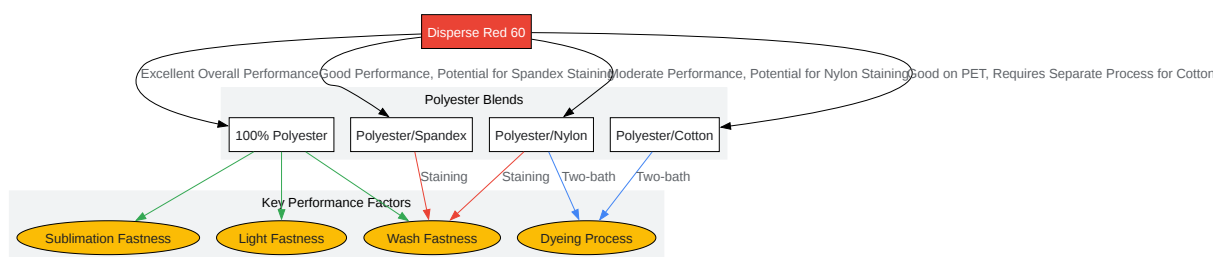
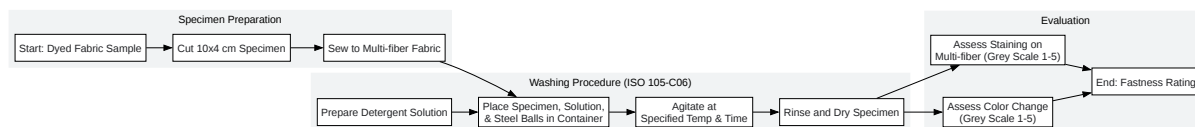
This method assesses the resistance of the color of textiles to the action of dry heat, as in processes like calendering or heat-setting.

- **Apparatus:** A heating device capable of maintaining a specified temperature with controlled pressure.

- Specimen Preparation: A specimen of the dyed textile is placed between two undyed adjacent fabrics.
- Procedure: The composite specimen is placed in the heating device at a specified temperature (e.g., 180°C) and pressure for a set time (e.g., 30 seconds).
- Evaluation: The change in color of the specimen and the staining of the adjacent fabrics are evaluated using the grey scales.

Visualizations

The following diagrams illustrate key experimental workflows and logical relationships in the performance evaluation of **Disperse Red 60**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Low-Temperature Dyeing of Chemically Modified PET/Spandex Blends: A Sustainable Approach for Enhanced Dyeability and Color Fastness - PMC [pmc.ncbi.nlm.nih.gov]
- 2. szoneierfabrics.com [szoneierfabrics.com]
- 3. Uses Of Disperse Red 60 - News - Hangzhou Fucai Chem Co., Ltd [colorfuldyes.com]
- To cite this document: BenchChem. [Performance of Disperse Red 60 in Polyester Blends: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3428950#performance-of-disperse-red-60-in-different-polyester-blends]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com